Synthesis of 2-(Propylamino)benzoic Acid Derivatives: An Application Note and Detailed Protocol

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Compound of Interest

Compound Name:	*2-(Propylamino)benzoic acid*
CAS No.:	*21716-81-4*
Cat. No.:	*B1277799*

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Introduction: The Significance of N-Alkylated Anthranilic Acids in Medicinal Chemistry

2-(Propylamino)benzoic acid and its derivatives are members of the N-alkylated anthranilic acid family, a class of compounds that holds a privileged position in medicinal chemistry.[1][2][3] The anthranilic acid scaffold serves as a versatile building block for the synthesis of a wide array of therapeutic agents.[2] Its derivatives are known to exhibit a broad spectrum of biological activities, including anti-inflammatory, analgesic, antimicrobial, antiviral, and anticancer properties.[1][2][3][4] The introduction of an N-alkyl group, such as a propyl chain, can significantly modulate the pharmacokinetic and pharmacodynamic properties of the parent molecule, making these derivatives attractive targets for drug discovery and development programs.[5] This application note provides a detailed, field-proven protocol for the synthesis of **2-(propylamino)benzoic acid** via reductive amination, a robust and widely applicable method for C-N bond formation.

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Synthetic Strategy: Reductive Amination

Reductive amination is a highly efficient method for the synthesis of amines from carbonyl compounds and ammonia or primary or secondary amines.[6] This one-pot reaction proceeds through the formation of an intermediate imine or iminium ion, which is then reduced in situ to the corresponding amine.[6] For the synthesis of **2-(propylamino)benzoic acid**, anthranilic acid is reacted with propionaldehyde to form an imine, which is subsequently reduced using a mild and selective reducing agent, sodium triacetoxyborohydride.

Causality of Experimental Choices

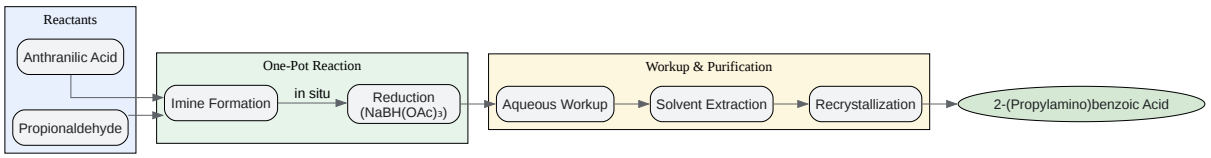
- Choice of Reducing Agent: Sodium triacetoxyborohydride ($NaBH(OAc)_3$) is the preferred reducing agent for this transformation. Its mild nature allows for the selective reduction of the imine in the presence of the aldehyde and carboxylic acid functionalities.[6] Unlike stronger reducing agents, it does not reduce the carboxylic acid group of the anthranilic acid.

- Solvent System: Dichloromethane (DCM) is an excellent solvent for this reaction as it is relatively non-polar, aprotic, and effectively solubilizes the reactants.

- Reaction Monitoring: Thin-layer chromatography (TLC) is a simple and effective technique to monitor the progress of the reaction by observing the disappearance of the starting materials and the appearance of the product.

Experimental Workflow

The synthesis of **2-(propylamino)benzoic acid** can be visualized as a two-step process occurring in a single pot.



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Caption: Experimental workflow for the synthesis of **2-(propylamino)benzoic acid**.

Detailed Synthesis Protocol

This protocol outlines the step-by-step procedure for the synthesis of **2-(propylamino)benzoic acid**.

Materials and Reagents:

Reagent	M.W. (g/mol)	Amount (mmol)	Volume/Weight
Anthranilic acid	137.14	10.0	1.37 g
Propionaldehyde	58.08	12.0	0.87 mL
Sodium triacetoxyborohydride	211.94	15.0	3.18 g
Dichloromethane (DCM)	-	-	50 mL
1 M Hydrochloric acid (HCl)	-	-	As needed
Saturated Sodium Bicarbonate	-	-	As needed
Brine	-	-	As needed
Anhydrous Magnesium Sulfate	-	-	As needed
Ethanol	-	-	For Recrystallization
Water	-	-	For Recrystallization

Equipment:

- Round-bottom flask (100 mL)

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- Magnetic stirrer and stir bar
- Dropping funnel
- Separatory funnel
- Rotary evaporator
- Büchner funnel and filter flask
- Melting point apparatus
- NMR spectrometer
- FTIR spectrometer

Procedure:

- Reaction Setup: To a 100 mL round-bottom flask equipped with a magnetic stir bar, add anthranilic acid (1.37 g, 10.0 mmol) and dichloromethane (50 mL). Stir the mixture at room temperature until the anthranilic acid is fully dissolved.
- Addition of Aldehyde: Add propionaldehyde (0.87 mL, 12.0 mmol) to the solution.
- Addition of Reducing Agent: Slowly add sodium triacetoxyborohydride (3.18 g, 15.0 mmol) portion-wise to the reaction mixture over 10-15 minutes. An exothermic reaction may be observed.
- Reaction: Stir the reaction mixture at room temperature for 12-24 hours. Monitor the progress of the reaction by TLC (e.g., using a 1:1 mixture of hexane and ethyl acetate as the eluent).
- Work-up:
  - Once the reaction is complete, carefully quench the reaction by the slow addition of saturated sodium bicarbonate solution until gas evolution ceases.
  - Transfer the mixture to a separatory funnel and separate the organic layer.

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- Wash the organic layer sequentially with 1 M HCl, water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to yield the crude product.

- Purification:
  - Recrystallize the crude product from an ethanol/water mixture.[7] Dissolve the crude solid in a minimal amount of hot ethanol and then add water dropwise until the solution becomes cloudy.
  - Allow the solution to cool slowly to room temperature and then in an ice bath to induce crystallization.
  - Collect the purified crystals by vacuum filtration using a Büchner funnel, wash with a small amount of cold ethanol/water, and dry under vacuum.

Characterization of **2-(Propylamino)benzoic acid**

The identity and purity of the synthesized **2-(propylamino)benzoic acid** can be confirmed by various analytical techniques.

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Property	Expected Value
Appearance	White to off-white solid
Molecular Formula	$C_{10}H_{13}NO_2$[8]
Molecular Weight	179.22 g/mol [8]
Melting Point	113-114 °C
^{1}H NMR ($CDCl_3$)	Predicted: δ 7.95 (dd, 1H, Ar-H), 7.35 (td, 1H, Ar-H), 6.65 (d, 1H, Ar-H), 6.55 (t, 1H, Ar-H), 3.20 (t, 2H, N-CH_2), 1.70 (sext, 2H, CH_2), 0.95 (t, 3H, CH_3). A broad singlet for the NH and carboxylic acid OH protons would also be expected.
^{13}C NMR ($CDCl_3$)	Predicted: δ 172.0 (C=O), 150.0 (C-N), 135.0 (Ar-CH), 132.0 (Ar-CH), 115.0 (Ar-C), 114.0 (Ar-CH), 112.0 (Ar-CH), 46.0 (N-CH_2), 22.0 (CH_2), 11.0 (CH_3).
FTIR (KBr)	Expected: Broad O-H stretch (carboxylic acid) around 3000-2500 cm^{-1}, N-H stretch around 3400 cm^{-1}, C=O stretch (carboxylic acid) around 1680 cm^{-1}, C-N stretch around 1300-1250 cm^{-1}, and aromatic C-H and C=C stretches in their characteristic regions.[9]

Safety Precautions

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Ventilation: All manipulations should be performed in a well-ventilated fume hood.
- Reagent Handling:
  - Propionaldehyde: is a flammable liquid and an irritant. Handle with care and avoid inhalation of vapors.

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  - Sodium triacetoxyborohydride: is a moisture-sensitive solid. Handle in a dry environment and avoid contact with water, as it can release flammable gases.

- Waste Disposal: Dispose of all chemical waste in accordance with institutional and local regulations.

Conclusion

This application note provides a comprehensive and reliable protocol for the synthesis of **2-(propylamino)benzoic acid** via reductive amination. The described method is efficient, scalable, and utilizes readily available reagents. The detailed characterization data and safety precautions will enable researchers, scientists, and drug development professionals to confidently synthesize and utilize this important class of compounds in their research endeavors. The versatility of the anthranilic acid scaffold, coupled with the ability to introduce diverse N-alkyl substituents, underscores the significance of this synthetic methodology in the exploration of novel therapeutic agents.

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